

# physical and chemical properties of Dibutylamine Acetate

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## Compound of Interest

Compound Name: *Dibutylamine Acetate*

Cat. No.: *B8814313*

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## An In-depth Technical Guide to Dibutylamine Acetate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dibutylamine acetate** is an organic salt formed from the neutralization reaction between the secondary amine, dibutylamine, and acetic acid. It is a versatile compound utilized in various chemical applications, notably as an ion-pairing reagent in high-performance liquid chromatography (HPLC) and liquid chromatography-mass spectrometry (LC-MS). Its utility in these analytical techniques stems from its ability to form neutral ion pairs with charged analytes, thereby enhancing their retention on reversed-phase columns and improving their separation and detection. This guide provides a comprehensive overview of the known physical and chemical properties of **dibutylamine acetate**, along with detailed experimental protocols for their determination.

### Physical and Chemical Properties

**Dibutylamine acetate** is a solid at room temperature, appearing as a colorless substance. It is soluble in water.<sup>[1]</sup> The quantitative physical and chemical properties of **dibutylamine acetate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>23</sub> NO <sub>2</sub>	[2][3]
Molecular Weight	189.30 g/mol	[2][3][4]
Melting Point	45.0 °C	[5][6]
Boiling Point	Not readily available	
Density	Not readily available	
pKa of Conjugate Acid (Dibutylammonium ion)	~11.25	
Refractive Index (n <sub>20/D</sub> )	1.348	[5]
Appearance	Colorless solid	[1]
Solubility	Soluble in water	[1]

## Chemical Reactivity and Stability

**Dibutylamine acetate** is stable under normal laboratory conditions. As a salt of a weak acid and a weak base, it can react with strong acids and strong bases. It is incompatible with strong oxidizing agents. Upon thermal decomposition, it may produce toxic fumes, including carbon oxides and nitrogen oxides.

## Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties of **dibutylamine acetate** are provided below.

## Synthesis of Dibutylamine Acetate

This protocol describes the formation of **dibutylamine acetate** from its parent amine and acid.

Materials:

- Dibutylamine

- Acetic acid
- Reaction flask
- Stirrer
- Thermometer
- Cooling bath

#### Procedure:

- In a reaction flask equipped with a stirrer and a thermometer, combine equimolar amounts of dibutylamine and acetic acid.
- The reaction is exothermic, and the temperature of the mixture will rise.
- Control the temperature of the reaction mixture using a cooling bath to maintain it at a desired level.
- Continue stirring until the reaction is complete and the salt has formed.
- The resulting product is **dibutylamine acetate**.

## Determination of Melting Point

This protocol outlines the procedure for determining the melting point of a solid organic compound like **dibutylamine acetate** using a capillary melting point apparatus.

#### Materials:

- **Dibutylamine acetate** sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle

#### Procedure:

- Ensure the **dibutylamine acetate** sample is dry and finely powdered. If necessary, grind the sample to a fine powder using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube by tapping the open end of the tube into the powder. The packed sample height should be 2-3 mm.
- Tap the sealed end of the capillary tube on a hard surface to compact the sample at the bottom.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 10-15 °C per minute for a preliminary, rapid determination of the approximate melting range.
- Allow the apparatus to cool to at least 20 °C below the observed approximate melting point.
- Prepare a new capillary with the sample and place it in the apparatus.
- Heat the block again, but this time at a slower rate of 1-2 °C per minute as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the melting range).

## Determination of Density (for a solid below its melting point)

This protocol describes the determination of the density of a solid using the water displacement method.

#### Materials:

- **Dibutylamine acetate** sample
- Graduated cylinder

- Analytical balance
- Water

Procedure:

- Weigh a sample of solid **dibutylamine acetate** using an analytical balance and record the mass.
- Fill a graduated cylinder with a known volume of water, ensuring the volume is sufficient to fully submerge the solid sample. Record the initial volume of the water.
- Carefully place the weighed solid into the graduated cylinder, ensuring no water splashes out.
- Gently tap the cylinder to dislodge any air bubbles adhering to the surface of the solid.
- Record the new volume of the water in the graduated cylinder.
- The volume of the solid is the difference between the final and initial water volumes.
- Calculate the density of the solid using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Determination of Boiling Point under Reduced Pressure

Due to the ionic nature of **dibutylamine acetate**, it is expected to have a high boiling point and may decompose at atmospheric pressure. Therefore, a boiling point determination should be conducted under reduced pressure.

Materials:

- **Dibutylamine acetate** sample
- Small-scale distillation apparatus (e.g., Hickman still)
- Heating mantle or oil bath
- Vacuum source

- Manometer
- Thermometer

Procedure:

- Place a small sample of **dibutylamine acetate** into the distillation flask of the micro-distillation apparatus.
- Assemble the apparatus, ensuring all joints are properly sealed.
- Connect the apparatus to a vacuum source and a manometer.
- Carefully evacuate the system to the desired pressure. Record the pressure.
- Begin heating the sample gently.
- Observe the sample for the onset of boiling and the condensation of vapor on the condenser.
- The boiling point is the temperature at which the liquid is in equilibrium with its vapor, observed as a steady temperature of the condensing vapor. Record this temperature.
- It is crucial to note the pressure at which the boiling point is measured.

## Determination of pKa by Potentiometric Titration

This protocol describes the determination of the pKa of the dibutylammonium ion through potentiometric titration.

Materials:

- **Dibutylamine acetate** sample
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- pH meter with a combination electrode
- Buret

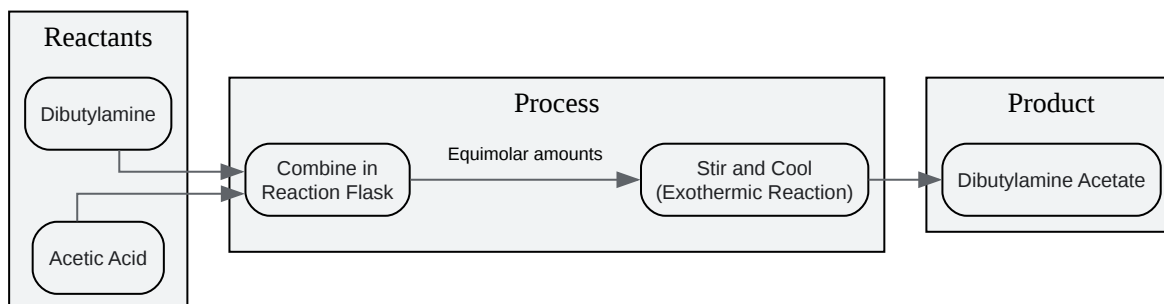
- Beaker
- Magnetic stirrer and stir bar
- Deionized water

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Accurately weigh a sample of **dibutylamine acetate** and dissolve it in a known volume of deionized water in a beaker.
- Place the beaker on a magnetic stirrer and add a stir bar.
- Immerse the pH electrode in the solution.
- Fill a buret with the standardized strong acid solution.
- Record the initial pH of the **dibutylamine acetate** solution.
- Begin the titration by adding small increments of the strong acid to the solution.
- After each addition, allow the pH to stabilize and record the pH and the volume of titrant added.
- Continue the titration past the equivalence point.
- Plot the pH of the solution as a function of the volume of titrant added to generate a titration curve.
- The pKa of the dibutylammonium ion is equal to the pH at the half-equivalence point. This can be determined from the titration curve.

## Visualizations

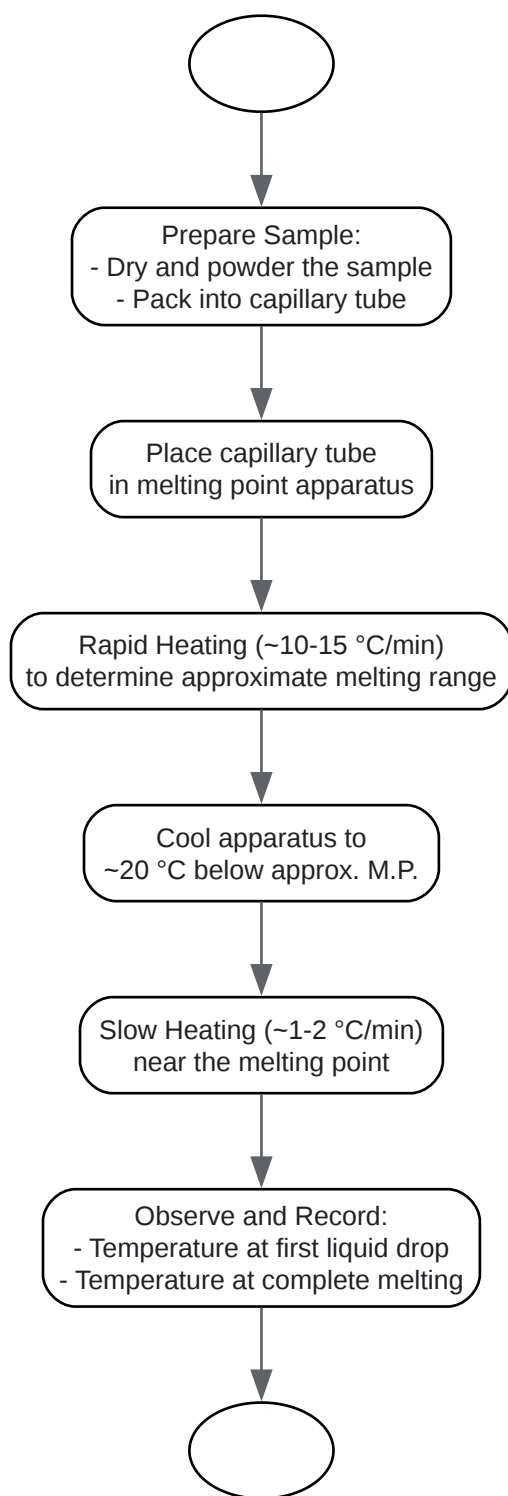
## Synthesis Workflow



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Caption: Workflow for the synthesis of **Dibutylamine Acetate**.

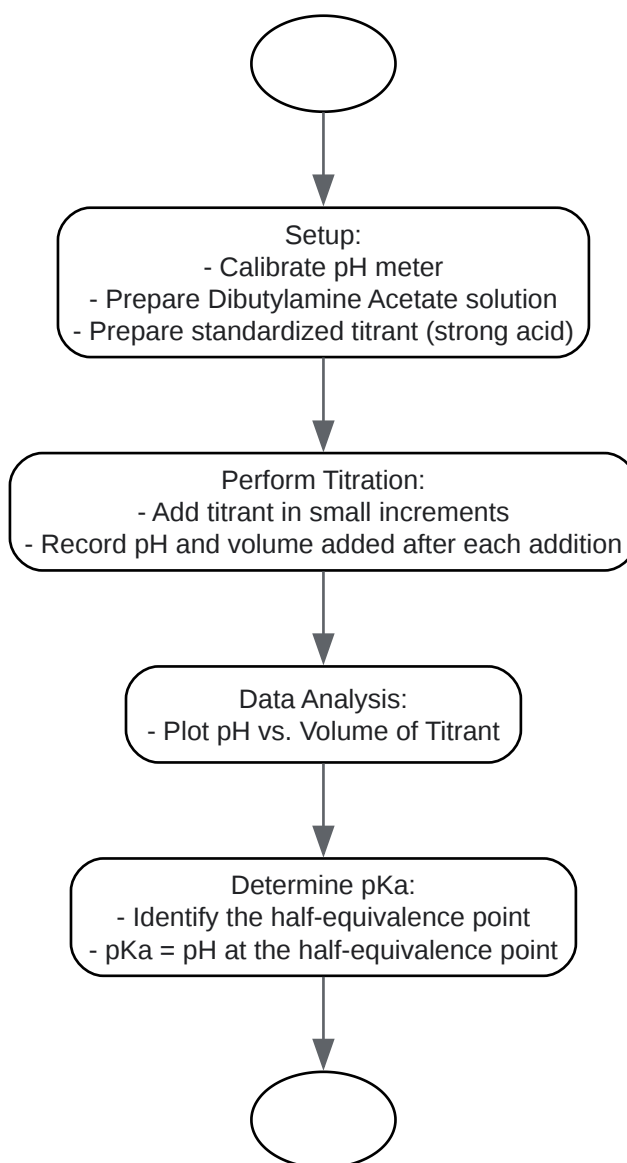
## Melting Point Determination Workflow



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Caption: Experimental workflow for melting point determination.

## pKa Determination by Titration



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Caption: Workflow for pKa determination by potentiometric titration.

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